

# Proper Disposal of Red 9: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Red 9

Cat. No.: B1171698

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This document provides essential, step-by-step guidance for the proper disposal of **Red 9**, also known as Disperse **Red 9**. Adherence to these procedures is vital for personnel safety and environmental protection.

## Chemical and Physical Properties of Red 9

A summary of the key quantitative data for Disperse **Red 9** is presented below. This information is crucial for a comprehensive understanding of the substance's characteristics to ensure safe handling and disposal.

Property	Value
CAS Number	82-38-2[1][2]
Molecular Formula	C15H11NO2[1][2]
Molecular Weight	237.25334 g/mol
Appearance	Red powder[1][2]
Melting Point	170 - 172 °C[3]
Boiling Point	379.79 °C (estimate)[3]

## Standard Disposal Procedures for Red 9

The recommended method for the disposal of **Red 9** is through a licensed professional waste disposal service.<sup>[3]</sup> This ensures that the waste is managed in accordance with all applicable national and local regulations.

For Unused or Surplus **Red 9**:

- Contact a Licensed Disposal Company: Arrange for the collection and disposal of the chemical waste.<sup>[3][4]</sup>
- Incineration: A common disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[3]</sup>

For Spills and Contaminated Materials:

- Avoid Dust Formation: When cleaning up spills, take care to avoid creating dust.<sup>[1][3]</sup>
- Containment: Sweep or shovel the spilled material into a suitable, closed container for disposal.<sup>[1][3]</sup>
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety glasses, and, if necessary, respiratory protection, when handling spills.<sup>[1]</sup>
- Dispose of Contaminated Items: Any materials, including personal protective equipment, that have come into contact with **Red 9** should be treated as hazardous waste and disposed of accordingly. Contaminated packaging should be disposed of as the unused product.<sup>[3][4]</sup>

## Experimental Protocols

Currently, there are no standardized experimental protocols for the disposal of **Red 9** beyond the recommended professional disposal methods. Laboratory-specific disposal protocols should be developed in consultation with the institution's environmental health and safety (EHS) department and the licensed waste disposal contractor.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Red 9** waste in a laboratory setting.

Caption: Workflow for the proper disposal of **Red 9** waste.

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## References

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Address: 3281 E Guasti Rd

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